

Application Notes and Protocols: Decahydrate-Based Composites for Building Material Applications

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Compound of Interest

Compound Name: *decahydrate*

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This document provides detailed application notes and protocols for the utilization of **decahydrate**-based composites as thermal energy storage materials in building applications. The focus is on sodium sulfate **decahydrate** ($\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$), also known as Glauber's salt, a promising phase change material (PCM) due to its high latent heat of fusion, appropriate phase transition temperature for thermal comfort in buildings, low cost, and non-flammability.^[1]

However, pure sodium sulfate **decahydrate** suffers from significant drawbacks that hinder its direct application, including supercooling (remaining in a liquid state below its freezing point), phase segregation (separation of the anhydrous salt from water upon melting), and leakage.^[1] ^[2] This document outlines the formulation of composite materials designed to overcome these challenges and provides protocols for their synthesis, characterization, and incorporation into building materials.

Introduction to Decahydrate-Based PCM Composites

Decahydrate-based composites are engineered materials that incorporate sodium sulfate **decahydrate** with various additives to enhance its thermophysical properties and long-term stability. These additives include:

- **Nucleating Agents:** To mitigate supercooling by providing sites for crystal formation. Borax (sodium tetraborate **decahydrate**) is a commonly used and effective nucleating agent.[3]
- **Thickening/Gelling Agents:** To prevent phase segregation by increasing the viscosity of the molten salt hydrate and keeping the anhydrous salt suspended. Common agents include carboxymethyl cellulose (CMC), sodium polyacrylate (SPA), and dextran sulfate sodium (DSS).[2][3][4]
- **Temperature Modifiers:** To adjust the phase change temperature to a desired range for specific building applications. Salts such as sodium chloride (NaCl) and potassium chloride (KCl) are often used to create eutectic mixtures with a lower melting point.[3]
- **Encapsulating/Porous Materials:** To prevent leakage of the molten salt hydrate and provide structural stability. These can range from microencapsulation in polymer shells to impregnation into porous materials like expanded graphite, perlite, or lightweight aggregates.[5][6]

By creating these composites, the thermal energy storage capabilities of sodium sulfate **decahydrate** can be effectively harnessed to improve the energy efficiency and thermal comfort of buildings. Applications include incorporation into concrete, mortar, gypsum boards, and other building envelope components to reduce heating and cooling loads and shift peak energy demand.[7][8]

Quantitative Data Presentation

The following tables summarize the quantitative data for various **decahydrate**-based composite formulations and their performance when integrated into building materials.

Table 1: Thermal Properties of **Decahydrate**-Based PCM Composites

Composite Formulation (wt%)	Melting Point (°C)	Latent Heat of Fusion (J/g)	Supercooling (°C)	Reference
Na ₂ SO ₄ ·10H ₂ O (Pure)	~32.4	>200	High	[1]
Na ₂ SO ₄ ·10H ₂ O + 9% NaCl + 4% Borax + 3% SPA	21	171	Low	[3]
Na ₂ SO ₄ ·10H ₂ O + 12% NaCl + 4% Borax + 3% SPA	-	139	Low	[3]
86.4% Na ₂ SO ₄ ·10H ₂ O + 9.6% Na ₂ CO ₃ ·10H ₂ O + 4% NaCl + 3% Borax + 0.1% Sodium Tylose	24.6	179.6	0.3	[9]
50% Na ₂ SO ₄ ·10H ₂ O + 50% Na ₂ CO ₃ ·10H ₂ O	25.18	187.46	-	[3]
20% Na ₂ SO ₄ ·10H ₂ O + 80% Na ₂ HPO ₄ ·12H ₂ O	25.86	210	-	[3]
Na ₂ SO ₄ ·10H ₂ O + 5% KCl + 5% PAM + 3% Expanded Graphite	23.6	111	-	[3]
Na ₂ SO ₄ ·10H ₂ O + 10% NaCl + 10%	13.4	128	-	[3]

KCl + CMC

 $\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$

microencapsulat

33.6

125.6

-

[\[4\]](#)ed in silica shell

Table 2: Mechanical Properties of Building Materials with **Decahydrate**-Based PCMs

Building Material	PCM Composite Type & Content	28-Day Compressive Strength (MPa)	28-Day Flexural Strength (MPa)	Reference
Mortar (Control)	0%	-	-	[10]
Mortar	5% Glauber's Salt	-	-	[10]
Mortar	10% Glauber's Salt	27.955	2.15	[10]
Mortar	15% Glauber's Salt	-	-	[10]
Mortar	20% Glauber's Salt	-	-	[10]
Mortar	25% Glauber's Salt	18.235	1.384	[10]
Foam Concrete (Control)	0%	9.35 (7-day)	-	[11]
Foam Concrete	10% PCM6D	5.6 (7-day)	-	[11]
Foam Concrete	10% PCM18D	7.3 (7-day)	-	[11]
Cement Mortar	5% EHS/EGO	-	-	[8]
Cement Mortar	10% EHS/EGO	-	-	[8]
Cement Mortar	15% EHS/EGO	-	-	[8]
Cement Mortar	20% EHS/EGO	-	-	[8]

EHS/EGO: Eutectic Hydrate Salt/Expanded Graphite Oxide

Experimental Protocols

Synthesis of a Stabilized Sodium Sulfate Decahydrate Composite

This protocol describes the preparation of a sodium sulfate **decahydrate** composite with a modified melting point and improved stability, based on formulations found in the literature.[3]

Materials:

- Anhydrous Sodium Sulfate (Na_2SO_4)
- Sodium Chloride (NaCl)
- Sodium Tetraborate **Decahydrate** (Borax)
- Sodium Polyacrylate (SPA)
- Distilled Water

Equipment:

- Beaker
- Magnetic stirrer with heating plate
- Weighing balance (accuracy ± 0.1 mg)
- Spatula

Procedure:

- **Determine Composition:** Based on the desired thermal properties, determine the weight percentages of each component. For a composite with a melting point of approximately 21°C , a composition of $\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$ with 9 wt% NaCl , 4 wt% Borax, and 3 wt% SPA can be targeted.[3]
- **Calculate Component Masses:** Calculate the required mass of anhydrous Na_2SO_4 and water to form the **decahydrate**, and the masses of the additives based on the total weight of the final composite.

- **Dissolution:** In a beaker, heat the calculated amount of distilled water to approximately 40-50°C.
- **Mixing:** While stirring with a magnetic stirrer, add the anhydrous sodium sulfate, sodium chloride, and borax to the heated water. Continue stirring until all salts are completely dissolved.
- **Thickener Addition:** Gradually add the sodium polyacrylate to the solution while continuously stirring. Continue stirring until the thickener is fully dispersed and the solution becomes a homogeneous gel.
- **Cooling:** Allow the composite to cool to room temperature while stirring.
- **Storage:** Store the prepared composite in a sealed container to prevent water evaporation.

Incorporation of PCM Composite into Cement Mortar

This protocol outlines the procedure for incorporating the synthesized PCM composite into a cement mortar mix.

Materials:

- Portland Cement
- Standard Sand
- Water
- Prepared PCM Composite

Equipment:

- Mortar Mixer
- Molds for compressive and flexural strength specimens (e.g., 50x50x50 mm cubes and 40x40x160 mm prisms)
- Trowel

- Curing tank

Procedure:

- **Mix Design:** Determine the mix proportions for the cement mortar, including the percentage of PCM composite to be added (typically as a partial replacement of fine aggregate by weight).[8]
- **Dry Mixing:** In the mortar mixer, dry mix the cement and sand for approximately 1-2 minutes until a uniform color is achieved.
- **PCM Addition:** Add the prepared PCM composite to the dry mix and mix for another 2 minutes.
- **Water Addition:** Gradually add the required amount of water and mix for an additional 3-5 minutes until a consistent and workable mortar is obtained.
- **Casting:** Pour the fresh mortar into the molds in layers, tamping each layer to ensure proper compaction and removal of air voids.
- **Curing:** After 24 hours, demold the specimens and place them in a curing tank with water at a constant temperature (e.g., $20 \pm 2^{\circ}\text{C}$) for the specified curing period (e.g., 7, 14, or 28 days).

Thermal Characterization: Differential Scanning Calorimetry (DSC)

DSC is used to determine the thermal properties of the PCM composite, such as melting/solidification temperatures and latent heat of fusion.

Equipment:

- Differential Scanning Calorimeter (DSC)
- Hermetically sealed aluminum pans

Procedure:

- **Sample Preparation:** Accurately weigh a small sample (5-10 mg) of the PCM composite into an aluminum DSC pan and hermetically seal it.[\[11\]](#)
- **Instrument Setup:** Place the sealed sample pan and an empty reference pan in the DSC cell.
- **Thermal Program:** Program the DSC with the desired temperature profile. A typical program involves:
 - Equilibration at a temperature below the expected melting point (e.g., 0°C).
 - Heating at a constant rate (e.g., 5°C/min) to a temperature above the melting point (e.g., 50°C).
 - Isothermal holding for a few minutes.
 - Cooling at a constant rate (e.g., 5°C/min) back to the starting temperature.
- **Data Analysis:** Analyze the resulting heat flow versus temperature curve to determine the onset and peak temperatures of melting and solidification, and integrate the peak areas to calculate the latent heat of fusion and solidification.

Mechanical Testing of PCM-Enhanced Mortar/Concrete

a) Compressive Strength Test (ASTM C109/C109M)

Equipment:

- Compression testing machine

Procedure:

- **Specimen Preparation:** Use cured cubic specimens (e.g., 50x50x50 mm).
- **Testing:** Place the specimen in the center of the compression testing machine.
- **Load Application:** Apply a compressive load at a constant rate until the specimen fails.
- **Data Recording:** Record the maximum load at failure.

- Calculation: Calculate the compressive strength by dividing the maximum load by the cross-sectional area of the specimen. Test at least three specimens and report the average strength.

b) Flexural Strength Test (ASTM C348)

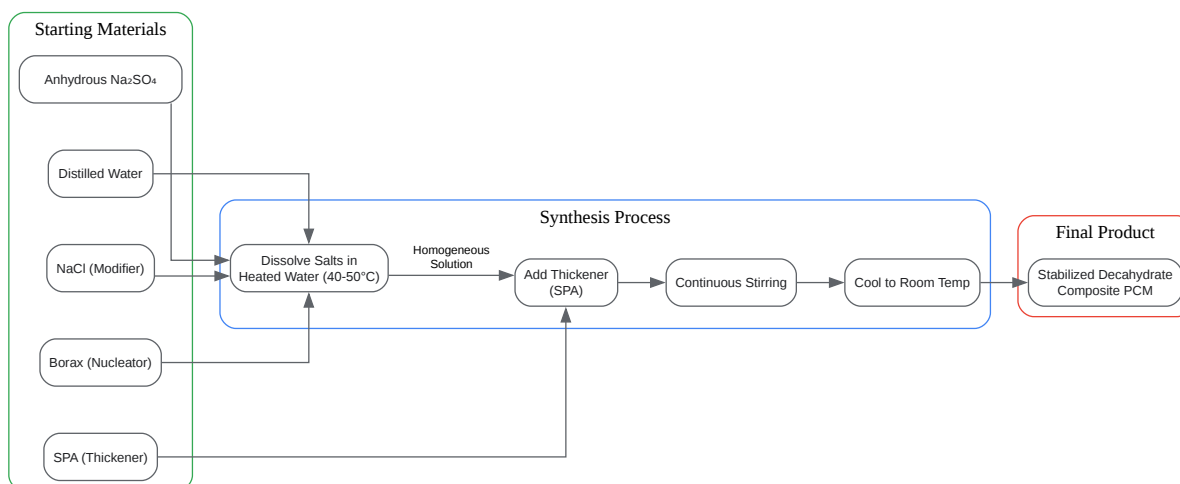
Equipment:

- Flexural strength testing machine (three-point bending setup)

Procedure:

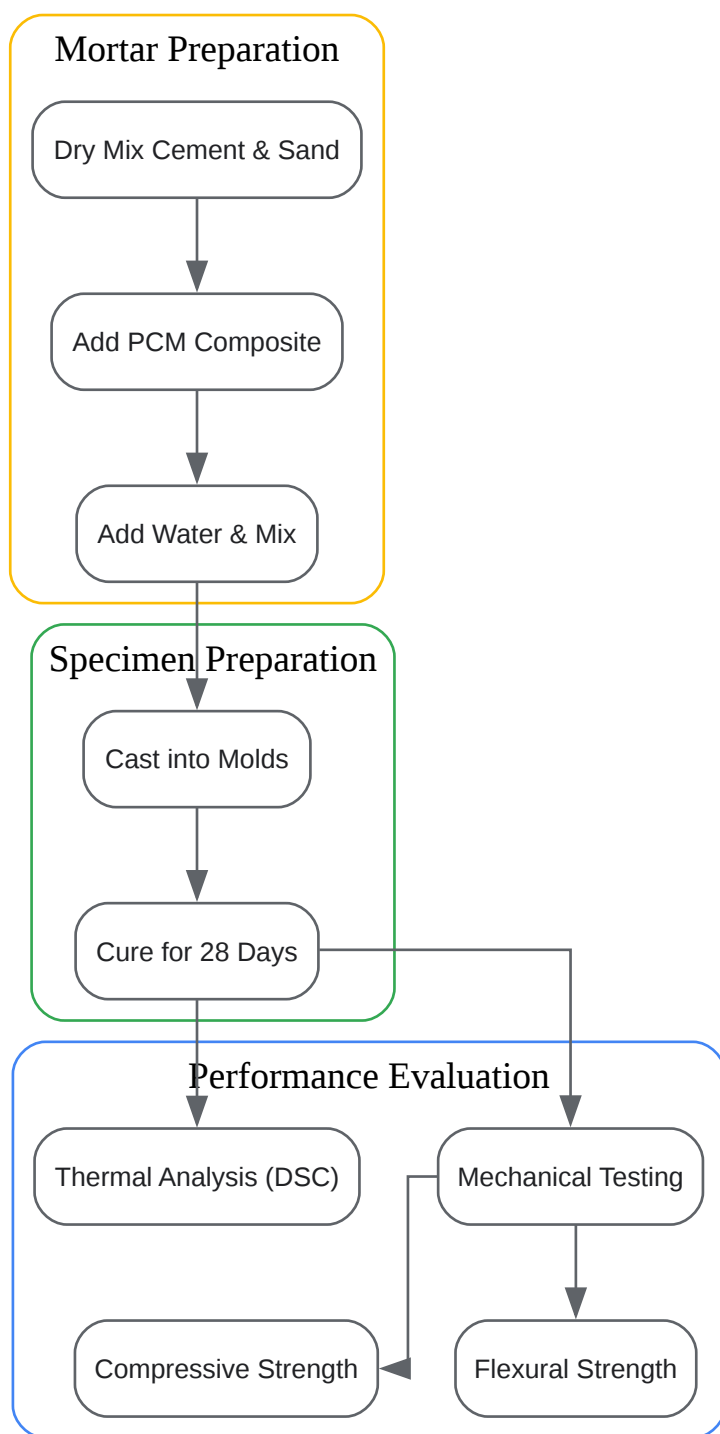
- Specimen Preparation: Use cured prismatic specimens (e.g., 40x40x160 mm).
- Testing: Place the specimen in the three-point bending fixture.
- Load Application: Apply a load to the center of the specimen at a constant rate until fracture.
- Data Recording: Record the maximum load at failure.
- Calculation: Calculate the flexural strength (modulus of rupture) using the appropriate formula based on the specimen dimensions and the failure load. Test at least three specimens and report the average strength.

Visualizations



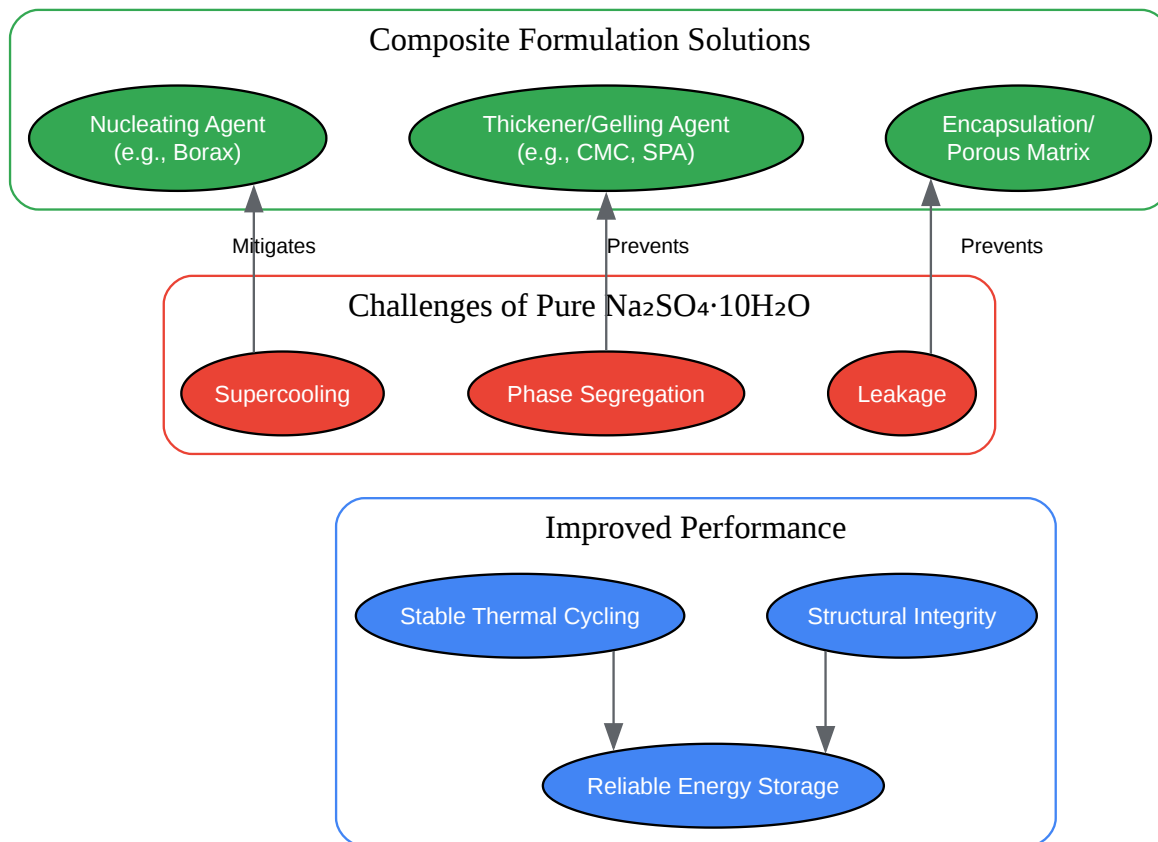
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Workflow for the synthesis of a stabilized **decahydrate** composite PCM.



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Experimental workflow for the preparation and testing of PCM-enhanced mortar.



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